

Cyclomethycaine sulfate salt properties

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Compound Focus: Cyclomethycaine

CAS No.: 139-62-8

Cat. No.: S597143

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Chemical Identity and Properties

The table below summarizes the core identifying information and quantitative data for **Cyclomethycaine** sulfate from the search results.

Property Type	Details
CAS Registry Number	50978-10-4 [1]
Molecular Formula	$C_{22}H_{35}NO_7S$ [1]
Molecular Weight	457.58 g/mol [1]
Related Molecular Formula	$C_{44}H_{68}N_2O_{10}S$ (Parent structure) [2]
Synonyms	Sulfuric Acid; 3-(2-Methyl-1-Piperidyl)Propyl 4-(Cyclohexoxy)Benzoate [1]

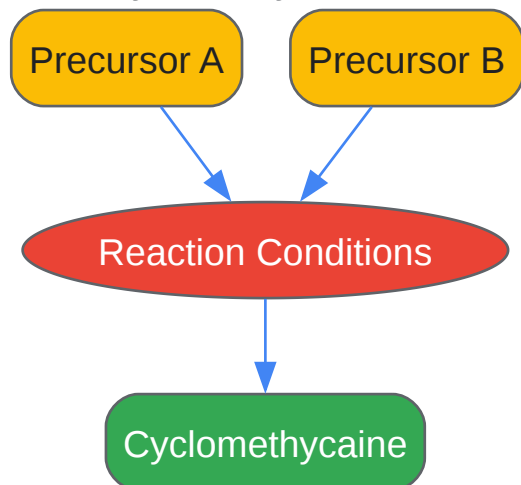
Synthesis and Research Information

- Synthesis Scheme:** A file depicting the synthesis pathway of **cyclomethycaine** is available on Wikimedia Commons, referenced from the *Journal of the American Chemical Society* (DOI: [DOI](#))

10.1021/ja01216a051) [3]. The reaction scheme is provided below for your reference.

- **Sulfation Context:** While not specific to **cyclomethycaine**, one source details a modern method for synthesizing sulfate esters using a tributylsulfoammonium betaine reagent. This general methodology highlights challenges and advances in sulfation chemistry, which is relevant for the synthesis of molecules like **cyclomethycaine** sulfate [4].

Cyclomethycaine Synthesis Overview



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References

1. CAS # 50978-10-4, Cyclomethycaine sulphate: more information. [chemblink.com]
2. | C44H68N2O10S | CID 94319 - PubChem Cyclomethycaine Sulfate [pubchem.ncbi.nlm.nih.gov]
3. File: Cyclomethycaine .png - Wikimedia Commons synthesis [commons.wikimedia.org]
4. Sulfation made simple: a strategy for synthesising sulfated molecules... [pubs.rsc.org]

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